Foundational Analysis of the DLWQK Primary Structure

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Compound of Interest

Compound Name:	*Asp-Leu-Trp-Gln-Lys*
CAS No.:	*71494-20-7*
Cat. No.:	*B1458772*

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The primary structure, the linear sequence of amino acids, is the fundamental determinant of a peptide's properties.[1] The DLWQK sequence consists of Aspartic Acid (D), Leucine (L), Tryptophan (W), Glutamine (Q), and Lysine (K).

The unique combination of these residues suggests a peptide with amphipathic potential. It contains two acidic/hydrophilic residues (Asp, Gln), one basic/hydrophilic residue (Lys), one large hydrophobic residue (Leu), and one large aromatic, amphiphilic residue (Trp).[2][3] The spatial arrangement of these side chains in the three-dimensional structure will ultimately govern its interaction with biological membranes, receptors, or other proteins.

Physicochemical Properties of Constituent Amino Acids

A summary of the properties of the amino acids in DLWQK provides initial clues to its potential behavior.

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Amino Acid	3-Letter Code	1-Letter Code	Side Chain Property	pKa (Side Chain)
Aspartic Acid	Asp	D	Acidic, Hydrophilic	~3.9
Leucine	Leu	L	Aliphatic, Hydrophobic	N/A
Tryptophan	Trp	W	Aromatic, Amphiphilic	N/A
Glutamine	Gln	Q	Polar, Hydrophilic	N/A
Lysine	Lys	K	Basic, Hydrophilic	~10.5

Note: pKa values are approximate and can vary based on the local chemical environment.

At physiological pH (~7.4), the N-terminus (Asp) will be deprotonated (negative charge), and the C-terminus (Lys) will be protonated (positive charge), resulting in a net neutral charge for the peptide. The tool PepDraw can be used to visualize pH-dependent protonation states.[4]

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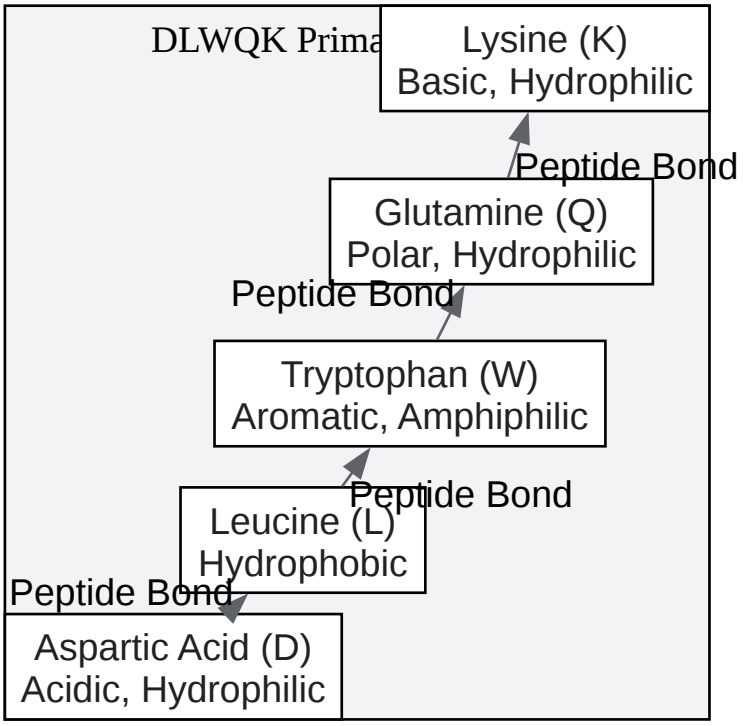

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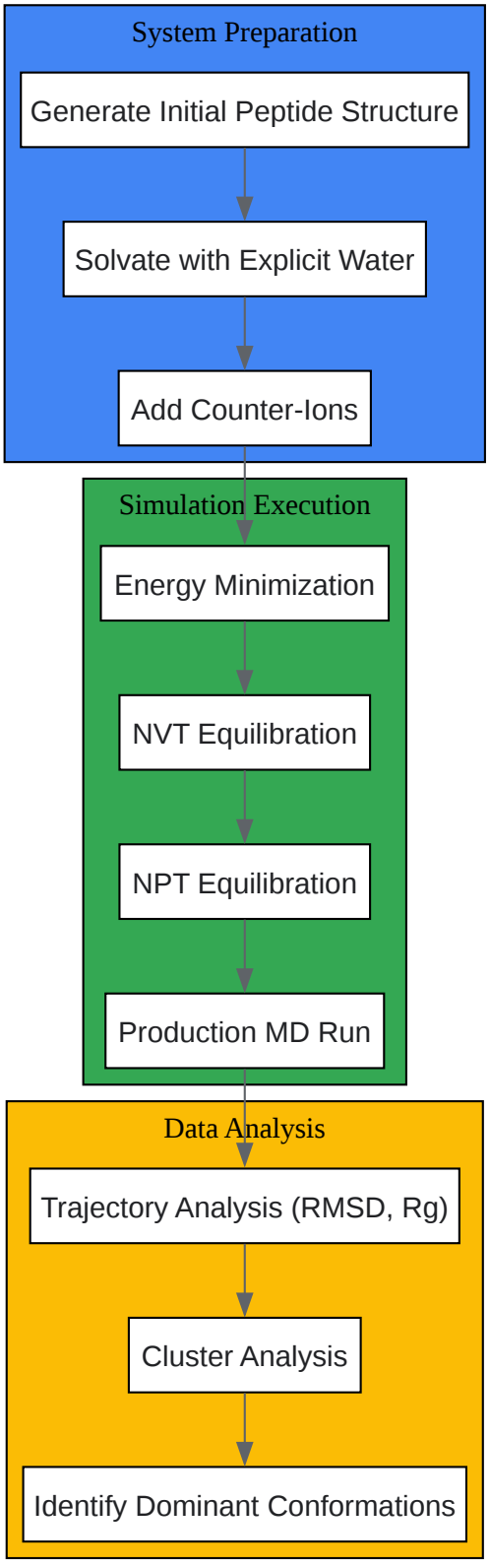

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Caption: Workflow for Molecular Dynamics (MD) Simulation.

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Chemical Synthesis and Purification

To perform experimental validation, a physical sample of the DLWQK peptide is required. Solid-Phase Peptide Synthesis (SPPS) is the standard and most efficient method for producing synthetic peptides. [5][6]

Expertise in Protocol Design: Fmoc-Based SPPS

Fmoc (9-fluorenylmethyloxycarbonyl) chemistry is preferred for its milder deprotection conditions compared to older Boc-based methods. [6]The process involves the stepwise addition of amino acids to a growing chain anchored to an insoluble resin support. [5][7]
Protocol: Solid-Phase Synthesis of DLWQK

- Resin Preparation: Start with a suitable resin (e.g., Rink Amide resin) to yield a C-terminally amidated peptide, which is common for bioactive peptides. [2]Swell the resin in a suitable solvent like dimethylformamide (DMF).
- First Amino Acid Coupling: Couple the C-terminal amino acid (Fmoc-Lys(Boc)-OH) to the resin using a coupling agent (e.g., HBTU, HATU) and a base (e.g., DIPEA).
- Deprotection: Remove the N-terminal Fmoc protecting group using a solution of piperidine in DMF to expose a free amine.
- Iterative Coupling: Sequentially couple the remaining Fmoc-protected amino acids (Fmoc-Gln(Trt)-OH, Fmoc-Trp(Boc)-OH, Fmoc-Leu-OH, Fmoc-Asp(OtBu)-OH), with a deprotection step after each coupling. Side-chain protecting groups (Boc, Trt, OtBu) are crucial to prevent unwanted side reactions. [6]5. Cleavage and Deprotection: Once the sequence is complete, treat the resin with a cleavage cocktail (e.g., 95% Trifluoroacetic Acid (TFA), 2.5% water, 2.5% TIS) to cleave the peptide from the resin and remove all side-chain protecting groups simultaneously.
- Purification: Precipitate the crude peptide in cold diethyl ether. Purify the peptide using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).
- Verification: Confirm the mass and purity of the final product using Mass Spectrometry (e.g., MALDI-TOF or ESI-MS). [1][8]

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Experimental Structural Validation

Experimental data is essential to validate and refine the in silico models. A combination of low- and high-resolution techniques provides a comprehensive picture of the peptide's structure.

Circular Dichroism (CD) Spectroscopy

CD spectroscopy is a rapid, low-resolution technique that provides information about the overall secondary structure content (e.g., α-helix, β-sheet, random coil) of a peptide in solution. [9]It is an excellent first experimental step due to its low sample requirement and speed.

Protocol: CD Analysis of DLWQK

- Sample Preparation: Dissolve the purified DLWQK peptide in a suitable buffer (e.g., 10 mM phosphate buffer, pH 7.4). For peptides that may adopt structure upon membrane interaction, spectra can also be recorded in the presence of membrane mimetics like SDS micelles or TFE. [2]2. Data Acquisition: Record the CD spectrum in the far-UV region (typically 190-260 nm) using a quartz cuvette with a short path length (e.g., 1 mm).

- Data Analysis: Deconvolute the resulting spectrum using algorithms like K2D2 or DichroWeb to estimate the percentage of each secondary structure type. A spectrum with a strong negative band around 200 nm would suggest a predominantly random coil conformation, which is common for short, linear peptides in aqueous solution. [2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for determining the high-resolution three-dimensional structure and dynamics of peptides in solution. [9][10]A series of 2D NMR experiments are required to assign resonances and derive structural restraints.

Protocol: 2D NMR Structural Analysis of DLWQK

- Sample Preparation: Dissolve a concentrated sample (~1-2 mM) of purified DLWQK in an appropriate buffer (e.g., 90% H_2O / 10% D_2O phosphate buffer).

- Data Acquisition:

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- TOCSY (Total Correlation Spectroscopy): Acquire a TOCSY spectrum to identify protons within the same amino acid spin system. [10] * NOESY (Nuclear Overhauser Effect Spectroscopy): Acquire a NOESY spectrum to identify protons that are close in space (< 5 Å), regardless of their position in the primary sequence. These through-space correlations are the primary source of 3D structural information. [10] * HSQC (Heteronuclear Single Quantum Coherence): If isotopic labeling (^{15}N, ^{13}C) is feasible, HSQC spectra can greatly simplify resonance assignment. [10]3. Resonance Assignment: Use the TOCSY and NOESY spectra to perform sequential assignment, linking one amino acid's resonances to the next in the chain.

- Structure Calculation:
  - Convert NOESY cross-peak intensities into distance restraints.
  - Use software packages like CYANA, XPLOR-NIH, or Rosetta to calculate an ensemble of structures that are consistent with the experimental distance restraints.
- Structure Validation: Assess the quality of the calculated structural ensemble using metrics like Ramachandran plot analysis and RMSD to the mean structure. [10]

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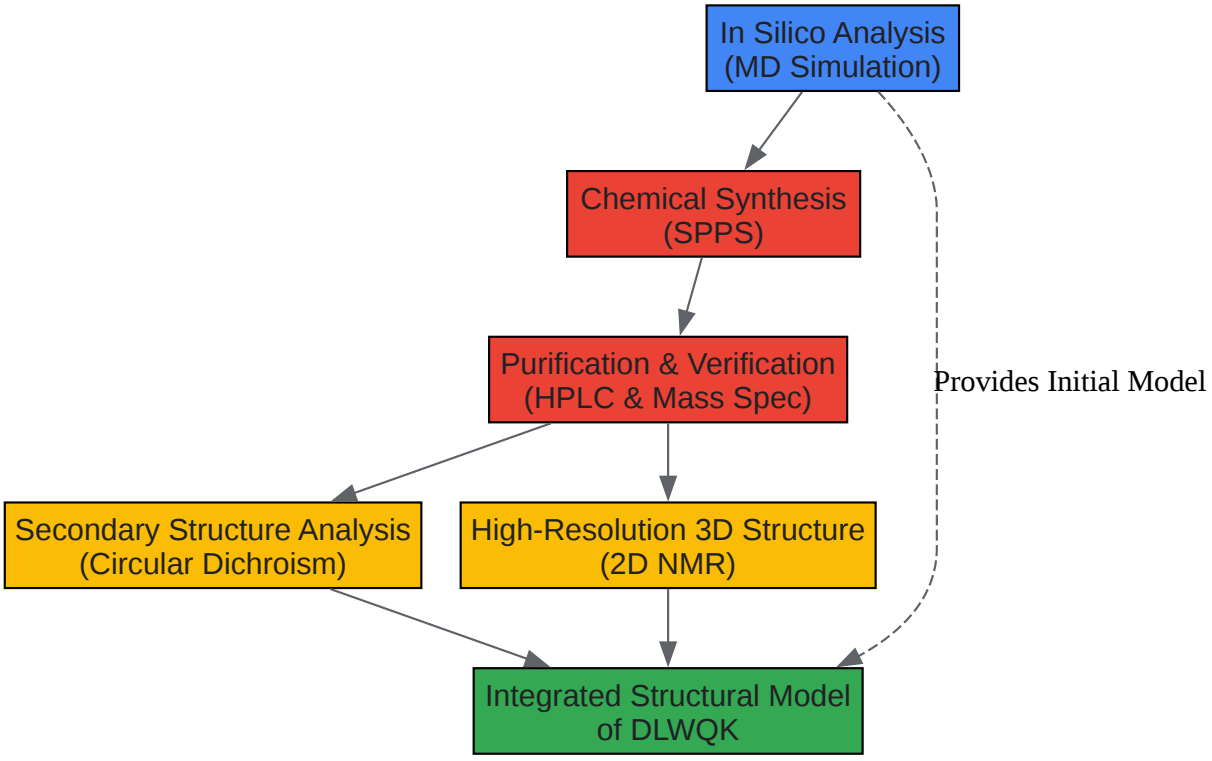

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Caption: Integrated workflow for DLWQK structural characterization.

Conclusion and Future Outlook

By following this integrated, multi-disciplinary approach, a comprehensive model of the DLWQK peptide's structure and conformational dynamics can be developed. The in silico predictions from MD simulations provide a theoretical framework that is then validated and refined by experimental data from CD and NMR spectroscopy. The resulting structural ensemble reveals the most probable conformations, the degree of flexibility in different regions of the peptide, and the spatial orientation of key functional groups.

This structural knowledge is the bedrock for understanding the peptide's function. Future studies should focus on structure-activity relationships (SAR), investigating how modifications to the DLWQK sequence affect its conformation and, consequently, its biological activity.

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Techniques such as surface plasmon resonance (SPR) or isothermal titration calorimetry (ITC) could be employed to study its binding kinetics and thermodynamics with potential biological targets, paving the way for its application in drug discovery and development.

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